

Commercial Suppliers and Technical Guide for Aldicarb Sulfone-13C2,d3 Analytical Standard

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Compound of Interest

Compound Name: Aldicarb sulfone-13C2,d3

Cat. No.: B13441966

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For researchers, scientists, and professionals in drug development requiring high-purity analytical standards, **Aldicarb sulfone-13C2,d3** is a critical component for isotope dilution mass spectrometry applications. This isotopically labeled compound serves as an internal standard for the accurate quantification of Aldicarb sulfone, a metabolite of the pesticide Aldicarb. This guide provides an in-depth overview of commercial suppliers, their product specifications, and a general experimental protocol for its use.

Commercial Availability

Several reputable chemical suppliers offer **Aldicarb sulfone-13C2,d3** analytical standard. The primary vendors identified include:

- MedChemExpress: A supplier of research chemicals and bioactive compounds.[\[1\]](#)[\[2\]](#)
- Sigma-Aldrich (Merck): A leading life science and technology company.[\[3\]](#)
- LGC Standards: A global leader in the production and distribution of reference materials.[\[4\]](#)
- Clearsynth: A company specializing in stable isotope-labeled compounds and other chemical standards.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Gentaur: A distributor for various life science products, including those from MedChemExpress.[\[8\]](#)

Product Specifications

The following table summarizes the key quantitative data for **Aldicarb sulfone-13C2,d3** available from various suppliers. Please note that specific values may vary by lot, and it is essential to consult the Certificate of Analysis (CoA) for the most accurate information.

Specification	MedChemExpress	Sigma-Aldrich	Clearsynth	LGC Standards
Product Number	HY-17530S	733873	CS-I-00488	Varies by product
CAS Number	1261170-76-6	1261170-76-6	1261170-76-6	1261170-76-6
Molecular Formula	C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₄ S	¹³ C ₂ C ₅ D ₃ H ₁₁ N ₂ O ₄ S	C ₅ ¹³ C ₂ H ₁₁ D ₃ N ₂ O ₄ S	Not specified
Molecular Weight	227.27 g/mol	227.27 g/mol	227.27 g/mol	Not specified
Isotopic Purity	Not specified	≥98 atom % ¹³ C, ≥98 atom % D	Not specified	Not specified
Chemical Purity	>98%	≥98% (CP)	Not specified	Not specified
Physical Form	Solid	Solid	Not specified	Not specified
Storage	-20°C	-20°C	Not specified	-20°C
Solubility	10 mM in DMSO[8]	Not specified	Not specified	Not specified

Experimental Protocol: Quantification of Aldicarb Sulfone in Water by Isotope Dilution LC-MS/MS

The following is a generalized experimental protocol for the quantitative analysis of Aldicarb sulfone in water samples using **Aldicarb sulfone-13C2,d3** as an internal standard. This method is adapted from established analytical procedures for pesticide residue analysis.[1]

1. Materials and Reagents:

- **Aldicarb sulfone-13C2,d3** analytical standard

- Native Aldicarb sulfone analytical standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Ultrapure water
- Solid Phase Extraction (SPE) cartridges (e.g., HLB)

2. Standard Preparation:

- Prepare a stock solution of **Aldicarb sulfone-13C2,d3** (e.g., 100 µg/mL) in methanol.
- Prepare a series of calibration standards by spiking known concentrations of native Aldicarb sulfone into blank water samples.
- Add a constant, known amount of the **Aldicarb sulfone-13C2,d3** internal standard stock solution to each calibration standard and to the unknown samples.

3. Sample Preparation (Solid Phase Extraction):

- Acidify the water sample (e.g., with formic acid).
- Condition the SPE cartridge with methanol followed by ultrapure water.
- Load the water sample onto the SPE cartridge.
- Wash the cartridge to remove interferences.
- Elute the analytes with an appropriate solvent (e.g., acetonitrile or methanol).
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in a suitable mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

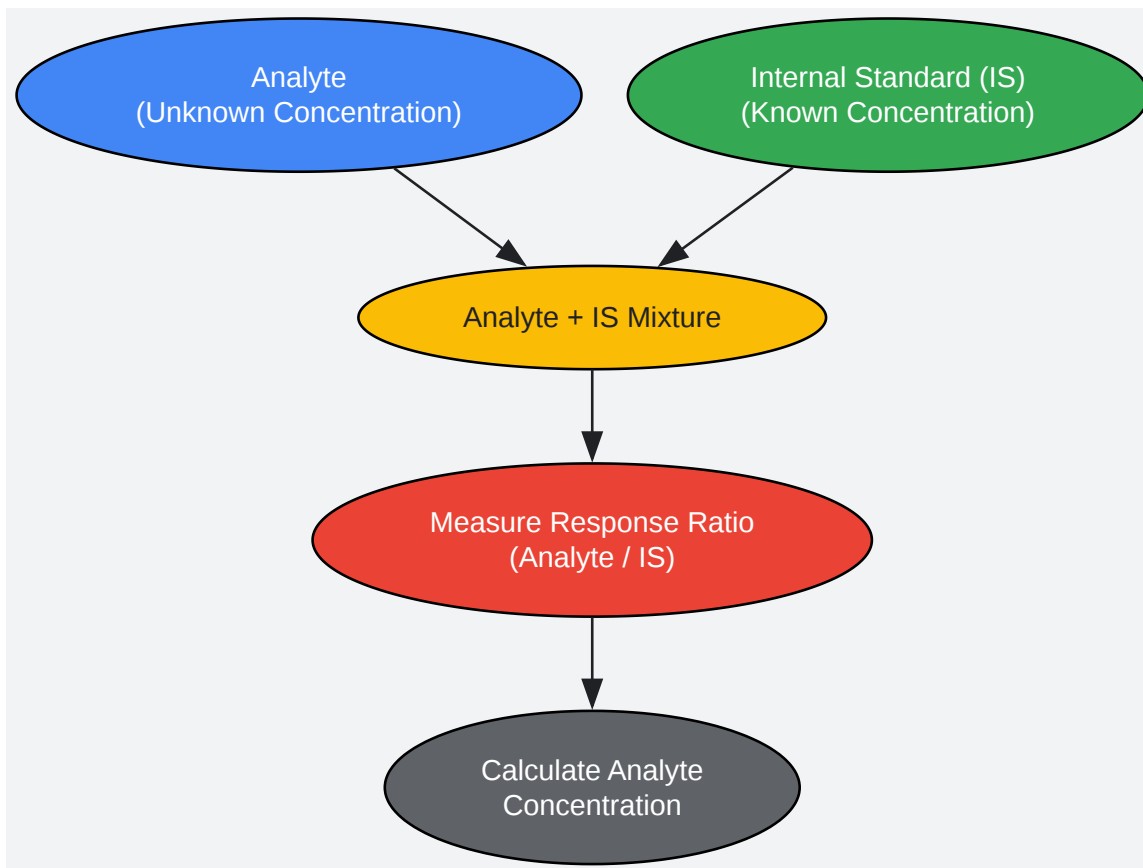
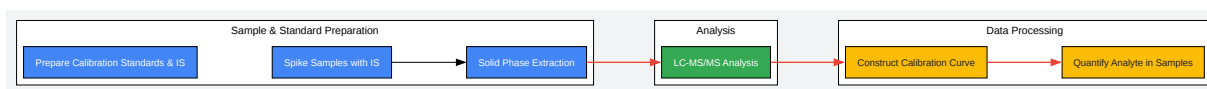
- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., Waters ACQUITY UPLC BEH C18)[1]
 - Mobile Phase: Gradient elution with a mixture of water and acetonitrile/methanol containing a small amount of formic acid and/or ammonium acetate.
 - Flow Rate: Appropriate for the column dimensions.
 - Injection Volume: Typically 5-10 µL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor at least two transitions for both the native Aldicarb sulfone and the labeled internal standard for confirmation and quantification.

5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the native Aldicarb sulfone to the peak area of the **Aldicarb sulfone-13C2,d3** internal standard against the concentration of the native analyte.
- Determine the concentration of Aldicarb sulfone in the unknown samples by using the response ratio from the sample and interpolating from the calibration curve.

Workflow and Pathway Diagrams

Experimental Workflow for Isotope Dilution Analysis



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